

Essential Safety and Operational Guide for 3-Thiopheneethanol

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Compound of Interest

Compound Name: *3-Thiopheneethanol*

Cat. No.: *B104103*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Thiopheneethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Physicochemical and Safety Data

Proper handling of **3-Thiopheneethanol** begins with a clear understanding of its physical, chemical, and safety properties. The following tables summarize key quantitative data for easy reference.

Table 1: Physical and Chemical Properties of **3-Thiopheneethanol**

Property	Value	Source
Molecular Formula	C ₆ H ₈ OS	[1][2]
Molecular Weight	128.19 g/mol	[1]
Appearance	Colorless to light orange to yellow clear liquid	[3][4]
Boiling Point	110-111 °C at 14 mmHg	[2][3]
Density	1.144 g/mL at 25 °C	[2]
Flash Point	92 °C (197.6 °F) - closed cup	[5]
Solubility	Sparingly soluble in water.[2] Soluble in common organic solvents.[3]	[2][3]

Table 2: Hazard Identification and Safety Classifications

Hazard Classification	Description	Source
GHS Hazard Statements	H227: Combustible liquid.[4] May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335) as per some reports.[1]	[1][4]
Signal Word	Warning	[4][6]
Storage Class	10 - Combustible liquids	[5]
WGK (Water Hazard Class)	WGK 3	[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is critical to minimize exposure and ensure safety. The following steps outline the procedure for handling **3-Thiopheneethanol** from preparation to post-experiment cleanup.

Pre-Experiment Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, considering the quantities of **3-Thiopheneethanol** to be used and the specific experimental conditions.
- Fume Hood Check: Ensure the chemical fume hood is functioning correctly. All handling of **3-Thiopheneethanol** should be performed within a certified chemical fume hood.
- PPE Inspection: Inspect all personal protective equipment (PPE) for integrity before use. A comprehensive list of required PPE is provided in the next section.
- Spill Kit: Confirm that a spill kit appropriate for combustible and irritating liquids is readily accessible.

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Thiopheneethanol** to prevent skin, eye, and respiratory exposure.

- Eye Protection: Wear chemical safety goggles.[\[7\]](#) A face shield should be used in situations with a higher risk of splashing.[\[7\]](#)
- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene gloves.[\[7\]](#)
- Body Protection: A polyethylene-coated polypropylene disposable gown or a clean lab coat should be worn.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: For operations that may generate vapors or aerosols, a multi-purpose combination respirator cartridge or an N95 dust mask is recommended.[\[5\]](#)[\[9\]](#)

Handling and Experimental Procedure

- Work in a Fume Hood: All transfers and manipulations of **3-Thiopheneethanol** must be conducted inside a properly functioning chemical fume hood to minimize inhalation exposure.[\[6\]](#)

- Avoid Ignition Sources: Keep the chemical away from open flames, hot surfaces, and sparks as it is a combustible liquid.[6][10]
- Grounding: For larger quantities, take precautionary measures against static discharge.[11]
- Dispensing: Use appropriate tools (e.g., pipettes, syringes) for transferring the liquid to prevent spills.
- Heating: If heating is required, use a controlled heating source such as a heating mantle or a sand bath. Avoid direct heating with an open flame.

Storage

- Container: Keep the container tightly closed when not in use.[6][10]
- Location: Store in a cool, dry, and well-ventilated area away from heat and direct sunlight.[6][10]
- Incompatible Materials: Store separately from strong oxidizing agents, acid chlorides, and acid anhydrides.[6][10]

Disposal Plan

Proper disposal of **3-Thiopheneethanol** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **3-Thiopheneethanol** in a designated, properly labeled, and sealed container.
 - Do not mix with incompatible waste streams.
- Contaminated Materials:
 - Dispose of used gloves, pipette tips, and other contaminated disposable materials in the designated chemical waste container.

- Disposal Method:
 - Dispose of the chemical waste through an approved hazardous waste disposal service.[4]
 - Do not pour down the drain or dispose of in regular trash.[12]
- Regulatory Compliance:
 - All disposal activities must be in accordance with local, state, and federal environmental regulations.

Emergency Procedures

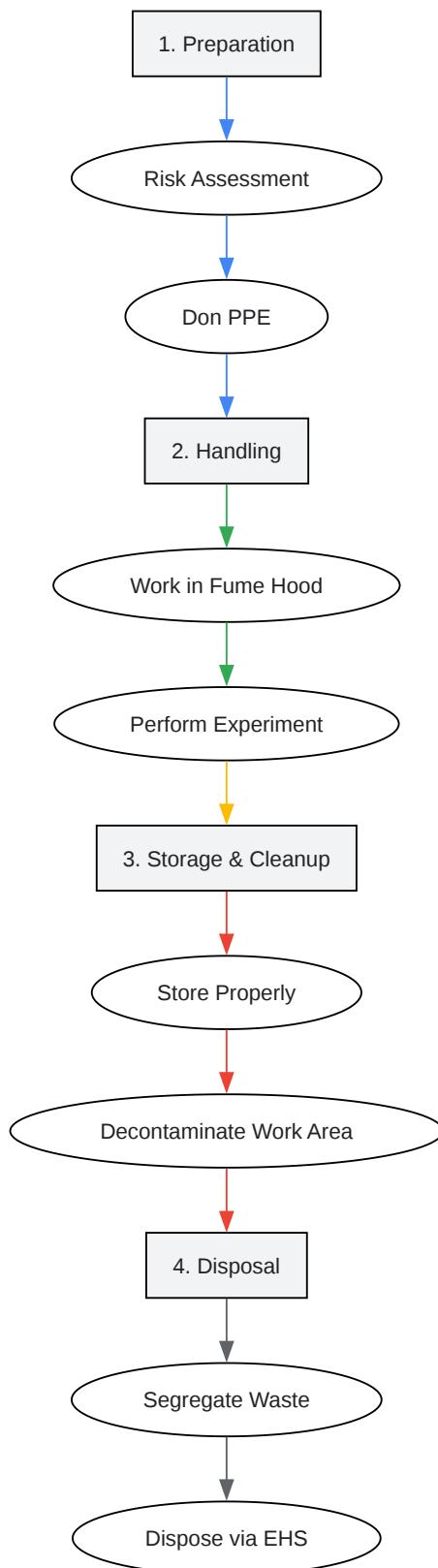
In the event of an emergency, immediate and appropriate action is vital.

- Skin Contact: Immediately remove contaminated clothing.[10] Rinse the affected skin area with plenty of water and soap.[11] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[10] Remove contact lenses if present and easy to do so.[10] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.[10] If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting.[11] Rinse the mouth with water.[11] Seek immediate medical attention.
- Spill:
 - Evacuate the area and remove all ignition sources.[12]
 - Ventilate the area of the spill.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert, non-combustible absorbent material (e.g., sand, vermiculite).[10]

- Collect the absorbed material into a suitable container for disposal.[10]

Workflow for Safe Handling of 3-Thiopheneethanol

The following diagram illustrates the standard workflow for safely handling **3-Thiopheneethanol** in a laboratory setting.



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Caption: Workflow for the safe handling of **3-Thiopheneethanol**.

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